

Application Notes and Protocols: Mass Spectrometry Fragmentation of 12-Methylpentadecanoyl-CoA

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Compound of Interest

Compound Name: 12-Methylpentadecanoyl-CoA

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Introduction

12-Methylpentadecanoyl-CoA is a branched-chain fatty acyl-coenzyme A that plays a role in lipid metabolism. The analysis of such molecules is crucial for understanding various metabolic pathways and their dysregulation in disease. Mass spectrometry, particularly tandem mass spectrometry (MS/MS), is a powerful tool for the structural elucidation and quantification of acyl-CoAs. These application notes provide a detailed overview of the expected fragmentation pattern of **12-Methylpentadecanoyl-CoA** and a protocol for its analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).

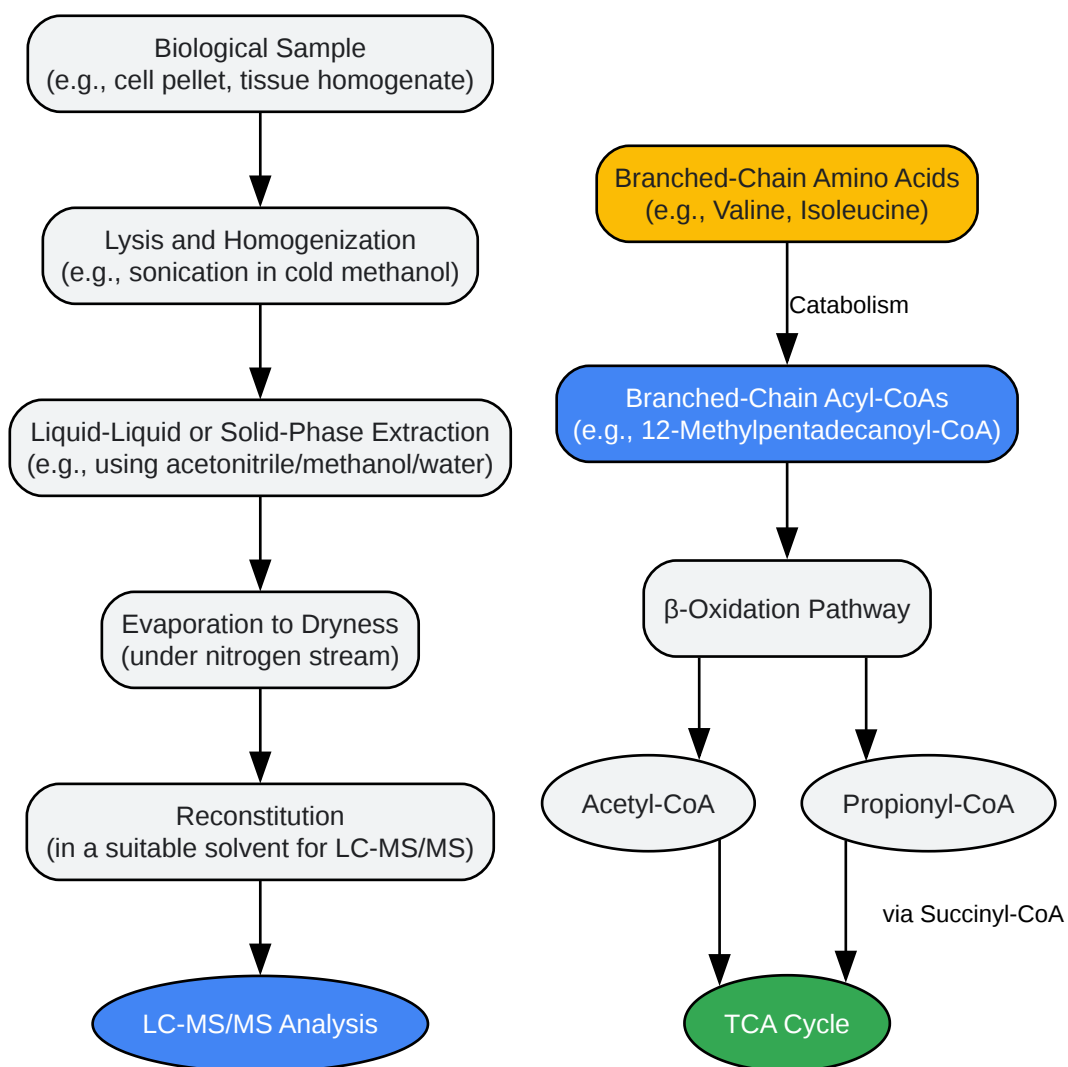
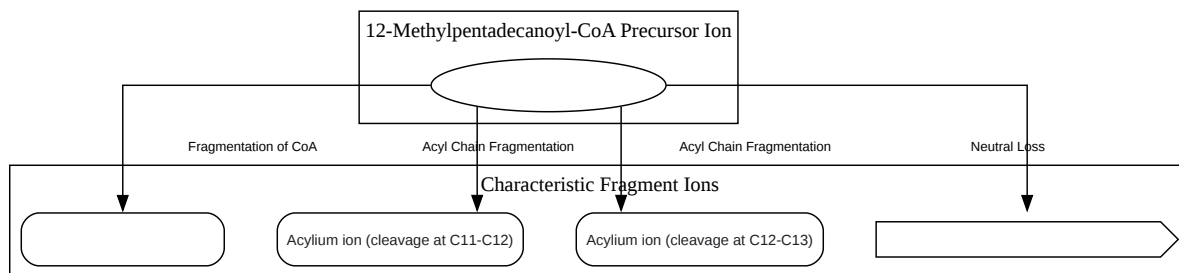
Predicted Mass Spectrometry Fragmentation Pattern

The fragmentation of **12-Methylpentadecanoyl-CoA** in positive ion mode ESI-MS/MS is predicted to be dominated by cleavages within the coenzyme A moiety, as well as characteristic fissions of the branched acyl chain.

Key Fragmentation Pathways:

- Coenzyme A Moiety Fragmentation: Acyl-CoAs consistently exhibit characteristic fragmentation patterns related to the CoA portion of the molecule. The most prominent fragmentation events include:
 - A neutral loss of 507.1 Da, corresponding to the 3'-phosphoadenosine 5'-diphosphate moiety.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - The formation of a product ion at m/z 428.0365, representing the adenosine 3',5'-diphosphate fragment.[\[2\]](#)
- Acyl Chain Fragmentation: The methyl branch at the C12 position of the pentadecanoyl chain is expected to direct fragmentation, leading to characteristic product ions. Based on studies of branched-chain fatty acid methyl esters, cleavages on either side of the methyl group are anticipated to be prominent. This allows for the localization of the branch point.

The fragmentation of the acyl chain is influenced by the charge being retained on the acyl portion of the molecule. The following diagram illustrates the predicted fragmentation of the **12-Methylpentadecanoyl-CoA** precursor ion.



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References

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